

Navigating the Isomeric Landscape of 13-Oxo-Octadecadienoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-Oxo-6(Z),9(Z)-octadecadienoic acid

Cat. No.: B15624218

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, experimental protocols, and biological activities of 13-oxo-octadecadienoic acid. It is critical to note that scientific literature extensively covers the isomer 13-Oxo-9(Z),11(E)-octadecadienoic acid (also known as 13-KODE), while data on **13-Oxo-6(Z),9(Z)-octadecadienoic acid** is sparse. This document will primarily focus on the well-characterized 9(Z),11(E) isomer due to the wealth of available data, while clearly delineating the limited information available for the 6(Z),9(Z) isomer. This guide is intended to be a valuable resource for researchers in lipidomics, drug discovery, and cellular biology.

Chemical Properties

A fundamental step in the study of any bioactive lipid is the characterization of its chemical and physical properties. While both **13-Oxo-6(Z),9(Z)-octadecadienoic acid** and 13-Oxo-9(Z),11(E)-octadecadienoic acid share the same molecular formula and weight, their structural differences, specifically the position and configuration of the double bonds, lead to distinct properties and biological functions.

13-Oxo-6(Z),9(Z)-octadecadienoic acid

Information regarding the specific chemical properties of this isomer is limited in publicly available scientific literature. Commercial suppliers indicate a purity of greater than 98%, and recommend storage in a freezer as it is supplied in solution.[1]

13-Oxo-9(Z),11(E)-octadecadienoic acid (13-KODE)

This isomer has been more extensively studied. It is a solid at room temperature and has well-documented solubility in various organic solvents.

Table 1: Quantitative Chemical Properties of 13-Oxo-9(Z),11(E)-octadecadienoic acid

Property	Value	Source
Molecular Formula	C ₁₈ H ₃₀ O ₃	[2][3]
Molecular Weight	294.43 g/mol	[2][3]
CAS Number	54739-30-9	[3]
Melting Point	39.5-41.5 °C	[4]
Solubility	DMF: 50 mg/mL DMSO: 50 mg/mL Ethanol: 50 mg/mL PBS (pH 7.2): 1 mg/mL	[5]
Purity	≥95% - >98%	[3][5]
Storage	-80°C or Freezer	[3][5]

Experimental Protocols

Detailed experimental protocols are crucial for the replication of scientific findings and the advancement of research. The following sections outline methodologies for the synthesis and purification of 13-oxo-octadecadienoic acid isomers.

Synthesis of 13-oxo-(Z)-9-octadecenoic acid

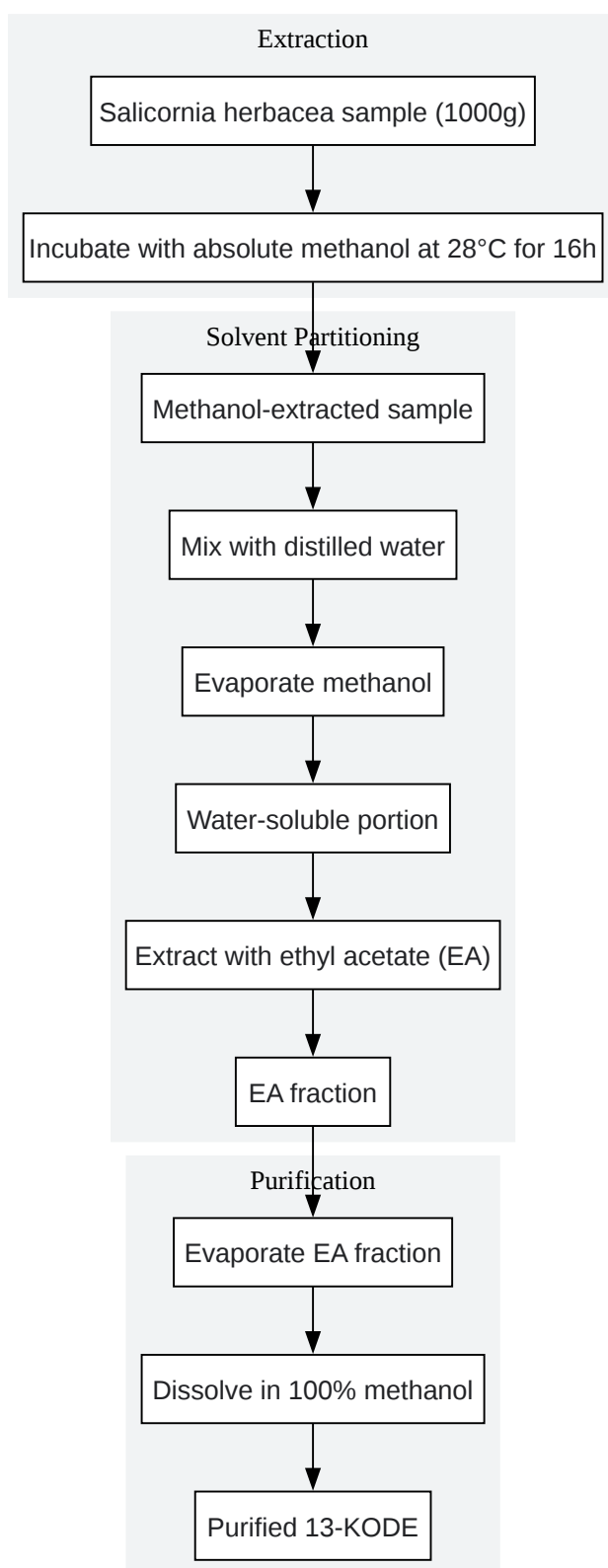
While a specific protocol for **13-Oxo-6(Z),9(Z)-octadecadienoic acid** is not readily available, a method for the synthesis of the related compound 13-oxo-(Z)-9-octadecenoic acid has been described.[2] This multi-step synthesis involves a Z-selective Wittig reaction.[2] The process

starts from commercially available materials and includes steps such as oxidation, esterification, protection of the carbonyl group, reduction, and subsequent oxidation to form an aldehyde.^[2] The final steps involve the Wittig reaction followed by deprotection and hydrolysis to yield the desired product.^[2]

Purification of (9Z,11E)-13-Oxo-octadeca-9,11-dienoic Acid (13-KODE) from *Salicornia herbacea* L.

A detailed protocol for the isolation and purification of 13-KODE from the plant *Salicornia herbacea* L. (glasswort) has been reported.^{[6][7]}

Experimental Workflow for 13-KODE Purification



[Click to download full resolution via product page](#)

Caption: Workflow for the purification of 13-KODE from *Salicornia herbacea*.

The identity and purity of the isolated 13-KODE are typically confirmed using techniques such as Nuclear Magnetic Resonance (NMR) spectrometry.[6]

Biological Activity and Signaling Pathways

The biological activities of 13-oxo-octadecadienoic acid, particularly the 9(Z),11(E) isomer, are of significant interest to the scientific community. This compound has been shown to exhibit anti-inflammatory and anti-cancer properties through its interaction with various cellular signaling pathways.

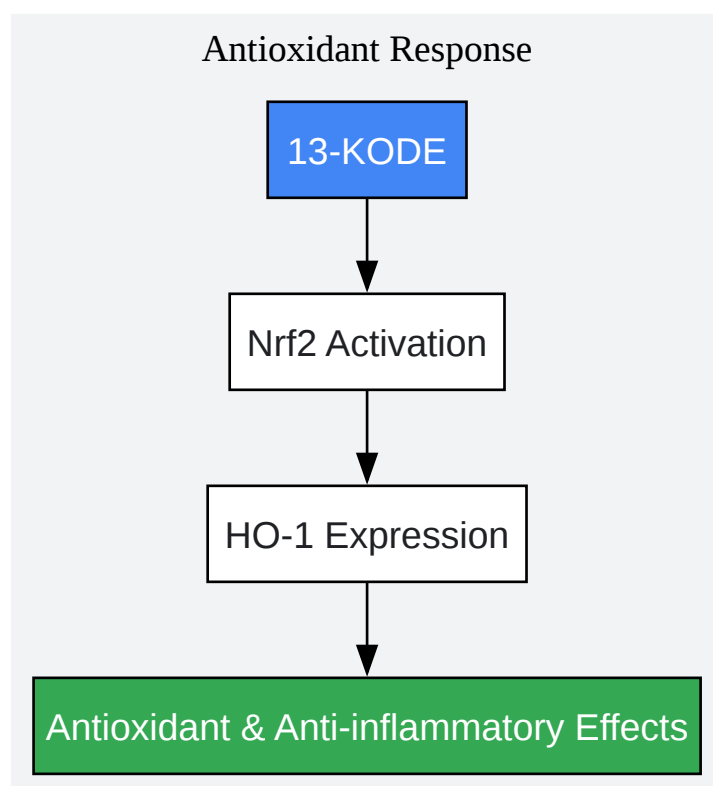
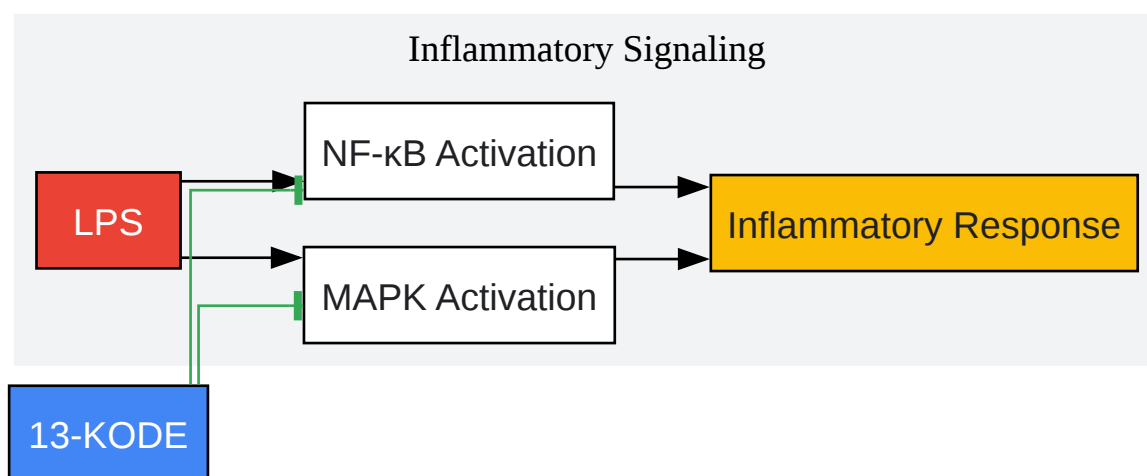
General Biological Context

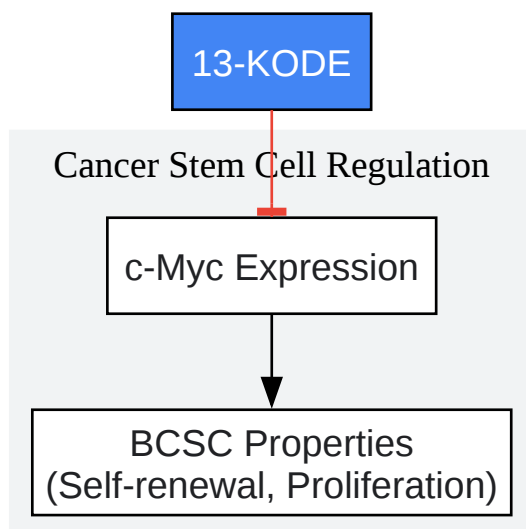
13-Oxo-octadecadienoic acids are oxidized derivatives of linoleic acid, an essential omega-6 fatty acid.[8] Their formation can occur through enzymatic pathways involving lipoxygenases and dehydrogenases.[6] These lipid mediators are known to act as agonists for peroxisome proliferator-activated receptors (PPARs), which are key regulators of lipid metabolism and inflammation.[9][10]

Anti-Inflammatory Effects of 13-KODE

13-KODE has been demonstrated to possess anti-inflammatory properties in lipopolysaccharide (LPS)-stimulated murine macrophages.[6] Its mechanism of action involves the inhibition of pro-inflammatory signaling pathways and the activation of antioxidant responses.

LPS, a component of the outer membrane of Gram-negative bacteria, is a potent activator of the inflammatory response. It triggers signaling cascades that lead to the activation of transcription factors such as NF- κ B and the phosphorylation of mitogen-activated protein kinases (MAPKs). 13-KODE has been shown to inhibit the nuclear translocation of the NF- κ B p65 subunit and suppress the activation of MAPKs, thereby reducing the production of pro-inflammatory cytokines.[6]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. larodan.com [larodan.com]
- 2. tandfonline.com [tandfonline.com]
- 3. larodan.com [larodan.com]
- 4. CAS Common Chemistry [commonchemistry.cas.org]
- 5. caymanchem.com [caymanchem.com]
- 6. mdpi.com [mdpi.com]
- 7. 13-Oxo-9Z,11E-octadecadienoic Acid Down-regulates c-Myc and Attenuates Breast Cancer Cell Stemness - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Linoleic acid - Wikipedia [en.wikipedia.org]
- 9. researchgate.net [researchgate.net]
- 10. 13-Oxo-9(Z),11(E),15(Z)-octadecatrienoic acid activates peroxisome proliferator-activated receptor γ in adipocytes - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Navigating the Isomeric Landscape of 13-Oxo-Octadecadienoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15624218#chemical-properties-of-13-oxo-6-z-9-z-octadecadienoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com